Technical Guide: 5-Bromo-2-chloro-6-methoxyquinoline

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Compound of Interest

Compound Name:	*5-Bromo-2-chloro-6-methoxyquinoline*
Cat. No.:	*B8728789*

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Executive Summary

5-Bromo-2-chloro-6-methoxyquinoline is a highly functionalized heterocyclic scaffold used primarily as an advanced intermediate in the synthesis of pharmaceutical agents. Its structural versatility arises from the presence of three distinct reactive handles: an electron-rich methoxy group at C6, a nucleophilic-labile chlorine at C2, and an electrophilic bromine at C5. This guide details the molecular properties, validated synthetic protocols, and analytical characterization required for its integration into drug discovery workflows, specifically targeting anti-inflammatory and antiproliferative pathways.

Physicochemical Profile

The precise molecular weight and isotopic distribution are critical for mass spectrometry-based validation. The compound exhibits a characteristic isotopic pattern due to the presence of both bromine (

) and chlorine (

).

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Table 1: Molecular Specifications

Property	Value	Notes
IUPAC Name	5-Bromo-2-chloro-6-methoxyquinoline	
Molecular Formula		
Average Molecular Weight	272.53 g/mol	Weighted average of all isotopes
Monoisotopic Mass	270.9400 Da	Calculated for
Exact Mass (M+2)	272.9379 Da	Dominant peak due to and overlap
Physical State	Light yellow solid	Crystalline powder
Solubility	DCM, CHCl , DMSO	Poorly soluble in water/hexane
LogP (Predicted)	~3.8	Lipophilic character

Isotopic Abundance Signature (MS Validation)

For quality control via LC-MS, expect a distinctive triplet pattern:

- M+ (100%): ~271 Da ( )
- M+2 (~130%): ~273 Da (Mixed isotopes)
- M+4 (~30%): ~275 Da ( )

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Synthetic Methodology

The synthesis of **5-bromo-2-chloro-6-methoxyquinoline** requires a regioselective approach to ensure the bromine atom installs at the C5 position (ortho to the methoxy group) rather than C7. The most robust route utilizes 6-methoxyquinoline as the starting material, proceeding through an N-oxide intermediate to activate the C2 position for chlorination, followed by electrophilic bromination.

Validated Synthetic Protocol

Step 1: Activation via N-Oxidation

- Precursor: 6-Methoxyquinoline[1]
- Reagents:

  -CPBA (meta-chloroperoxybenzoic acid) or

  /Acetic Acid.
- Mechanism: Oxidation of the quinoline nitrogen increases electron density at C2 and C4, facilitating subsequent nucleophilic attack.

Step 2: C2-Chlorination (Meisenheimer-Type Rearrangement)

- Reagents: Phosphorus Oxychloride (

).
- Conditions: 0°C to 80°C, 14 hours.
- Protocol: Treat 6-methoxyquinoline N-oxide with

  . The oxygen is tosylated/phosphorylated, making it a good leaving group. Chloride attacks C2, restoring aromaticity and yielding 2-chloro-6-methoxyquinoline.
- Yield: ~45-50%.[1]

Step 3: Regioselective C5-Bromination

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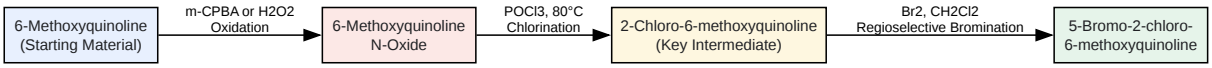
- Precursor: 2-chloro-6-methoxyquinoline.[1][2][3]
- Reagents: Molecular Bromine (

) in Dichloromethane (

) or Acetic Acid.
- Conditions: Room temperature, 14 hours.
- Mechanism: Electrophilic Aromatic Substitution (

). The methoxy group at C6 is a strong ortho/para director. Since the para position (relative to OMe) is the ring fusion, bromination occurs ortho. C5 is kinetically favored over C7 due to the "peri" effect and electronic distribution in the quinoline system.
- Yield: >95% (High regioselectivity).

Reaction Workflow Diagram



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Figure 1: Step-wise synthetic pathway for **5-Bromo-2-chloro-6-methoxyquinoline** from commercial precursors.

Analytical Characterization

To validate the identity of the synthesized compound, researchers must confirm both the regiochemistry of the bromine and the integrity of the chlorine substitution.

Nuclear Magnetic Resonance (-NMR)

The substitution pattern removes the C2 and C5 protons, simplifying the spectrum.

- Solvent:

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- Key Signals:
  - ~4.0 ppm (s, 3H): Methoxy group (
).
  - ~8.4 ppm (d, 1H, J=8.5 Hz): H4 proton (deshielded by ring nitrogen).
  - ~7.4 ppm (d, 1H, J=8.5 Hz): H3 proton (couples with H4).
  - ~8.0 ppm (d, 1H, J=9.0 Hz): H8 proton.
  - ~7.5 ppm (d, 1H, J=9.0 Hz): H7 proton.
- Diagnostic Feature: The absence of the H5 singlet and H2 signal confirms the substitution pattern. The coupling of H7/H8 (ortho) and H3/H4 (ortho) remains distinct.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Fragmentation: The loss of the methyl group (
) or the halogen atoms (
  ,
) is common in MS/MS experiments.

Applications in Medicinal Chemistry

5-Bromo-2-chloro-6-methoxyquinoline serves as a "bifunctional" scaffold, allowing orthogonal functionalization. This is critical for Structure-Activity Relationship (SAR) studies.

Orthogonal Functionalization Strategy

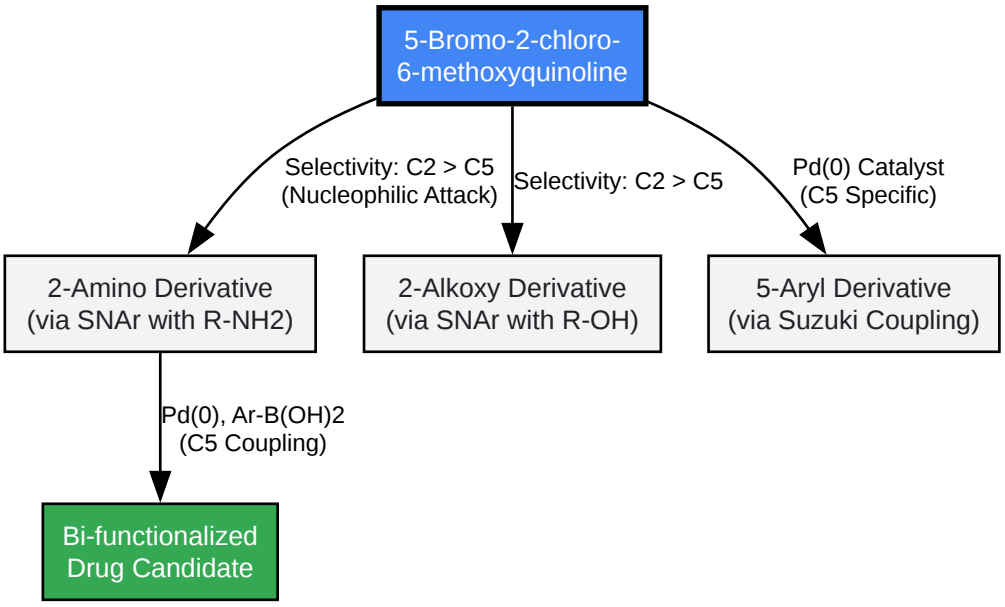
- C2 Position (
  Lability): The chlorine at C2 is activated by the quinoline nitrogen. It readily undergoes Nucleophilic Aromatic Substitution (
) with amines, thiols, or alkoxides. This is often the first point of diversification.

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- C5 Position (Cross-Coupling): The bromine at C5 is less reactive toward

  but highly reactive in Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig).

Logical Derivatization Workflow



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Figure 2: Chemo-selective functionalization strategy utilizing the reactivity difference between C2-Cl and C5-Br.

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